

troubleshooting Acid Brown 434 fading resistance

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Acid Brown 434

CAS No.: 126851-40-9

Cat. No.: S955100

[Get Quote](#)

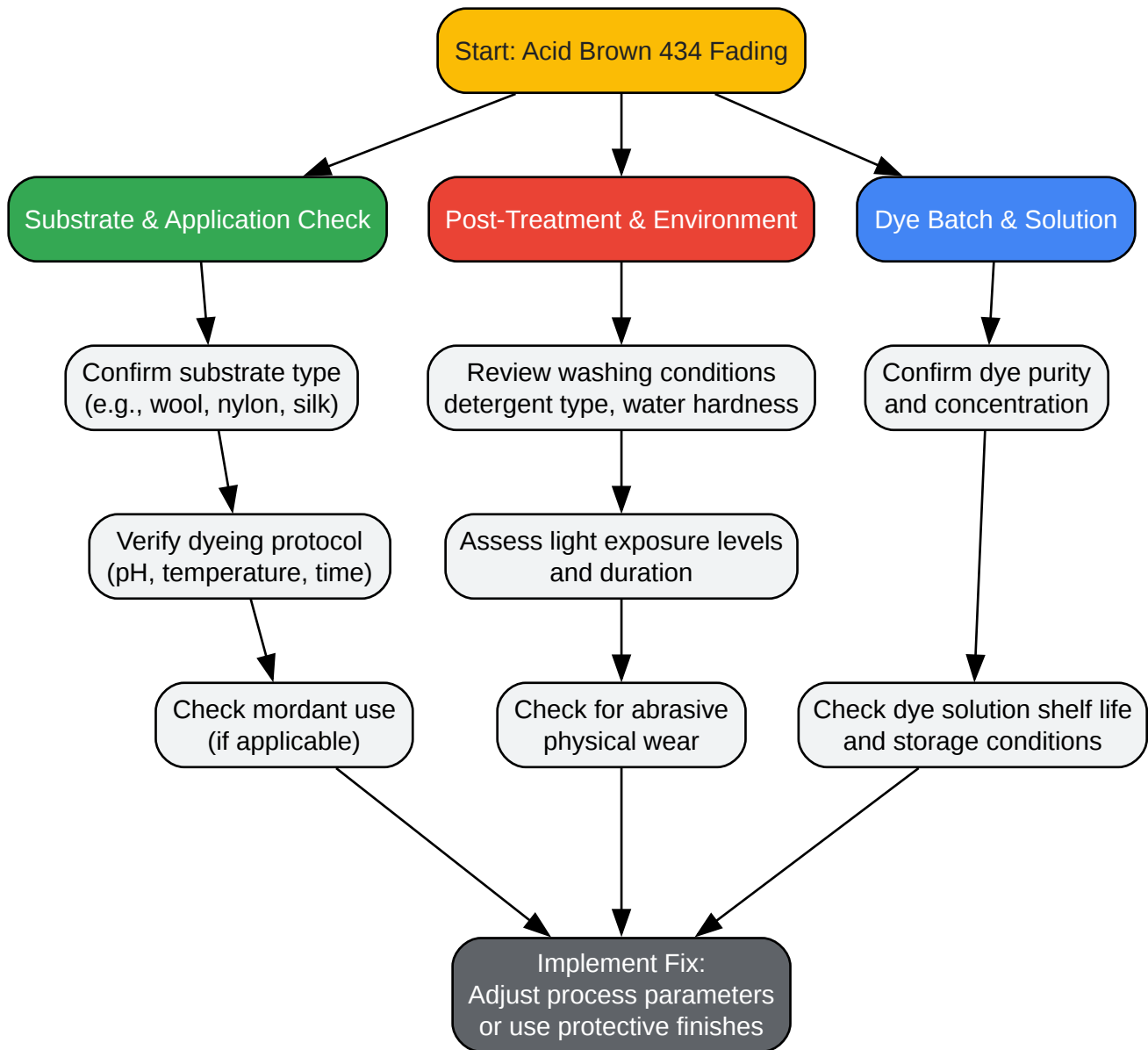
Acid Brown 434: Basic Information

The table below summarizes the core identification and hazard information for **Acid Brown 434** from the available data.

Property	Details
CAS Registry Number	126851-40-9 [1]
Synonyms	Acid Brown RL; Everlan Brown ERL [1]
EC Number	603-171-5 [1]
Hazard Statement	H412: Harmful to aquatic life with long-lasting effects [1]
Common Applications	Used for dyeing wool, nylon, silk, paper, leather, and in inks [2]

Suggested Troubleshooting Approach for Fading

Without specific experimental data on fading, here is a structured approach you can take to diagnose the problem.



[Click to download full resolution via product page](#)

The flowchart above outlines key areas to investigate. Here are specific questions and methodological steps for each:

- **Substrate and Application**

- **Question:** Was the dye applied to the recommended substrate (e.g., wool, nylon) under optimal conditions? [2]
- **Method:** Replicate the dyeing process on a standard substrate (e.g., a nylon 6,6 fabric) using a controlled protocol. Systematically vary one parameter at a time, such as pH (4-8), temperature (80-100°C), and time (30-60 minutes). Compare the color fastness of these samples.

- **Post-Treatment and Environmental Exposure**

- **Question:** Is the fading due to washing, light exposure, or abrasion after dyeing?
- **Method:**
 - **Lightfastness:** Exize dyed samples to a standardized light source (e.g., a xenon-arc lamp) for a set duration alongside a blue wool scale standard. Measure color change with a spectrophotometer.
 - **Wash Fastness:** Launder dyed samples in a Launder-Ometer with different detergent solutions and temperatures. Assess fading against grayscale.

- **Dye Batch and Solution Integrity**

- **Question:** Could the dye itself be degraded or impure?
- **Method:** Perform thin-layer chromatography (TLC) on a sample from your dye batch against a known pure standard. Any additional spots may indicate impurities or decomposition products.

Recommendations for Further Research

To find more specific technical data, I suggest you:

- **Consult Specialized Databases:** Search in-depth chemical databases like **SciFinder** or **Reaxys**, which often contain detailed technical properties and application notes not found in general web searches.
- **Contact Suppliers Directly:** Reach out to manufacturers or suppliers (e.g., Viana Chemicals) for technical data sheets, which typically include fastness properties and application guidelines [2].
- **Broaden Search Terms:** Use more general terms like "acid dye fading resistance," "textile dye lightfastness improvement," or "mordant for acid dyes" to find relevant scientific papers and technical reviews.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. CAS # 126851-40-9, Acid , Brown RL... - chemBlink 434 Acid Brown [chemblink.com]

2. (id:11406596). Buy India Acid Dyes - EC21 Brown 434 Acid [ec21.com]

To cite this document: Smolecule. [troubleshooting Acid Brown 434 fading resistance]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b955100#troubleshooting-acid-brown-434-fading-resistance]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com